

Proper Disposal of Methyl 6-Acetoxyhexanoate: A Comprehensive Guide

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Compound of Interest

Compound Name: Methyl 6-Acetoxyhexanoate

Cat. No.: B012942

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental compliance. This guide provides essential safety and logistical information for the disposal of **Methyl 6-acetoxyhexanoate**, presented in a clear, procedural format to address specific operational questions.

Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **Methyl 6-acetoxyhexanoate** with appropriate care. Always wear suitable personal protective equipment (PPE), including gloves, and eye/face protection.^[1] Work in a well-ventilated area and avoid breathing fumes.^[1] In case of contact with skin or eyes, flush immediately with water for at least 15 minutes and seek medical attention.^[1]

Quantitative Data

The following table summarizes the key physical and chemical properties of **Methyl 6-acetoxyhexanoate**.

Property	Value
CAS Number	104954-58-7[1][2]
Molecular Formula	C ₉ H ₁₆ O ₄ [2]
Molecular Weight	188.22 g/mol [2]
Purity	98% (GC)[1]
Storage Temperature	2-8°C[2]

Disposal Procedures

The disposal of **Methyl 6-acetoxyhexanoate** must be conducted in accordance with all federal, state, and local regulations.[1] Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste, as outlined in US EPA guidelines (40 CFR 261.3).[1]

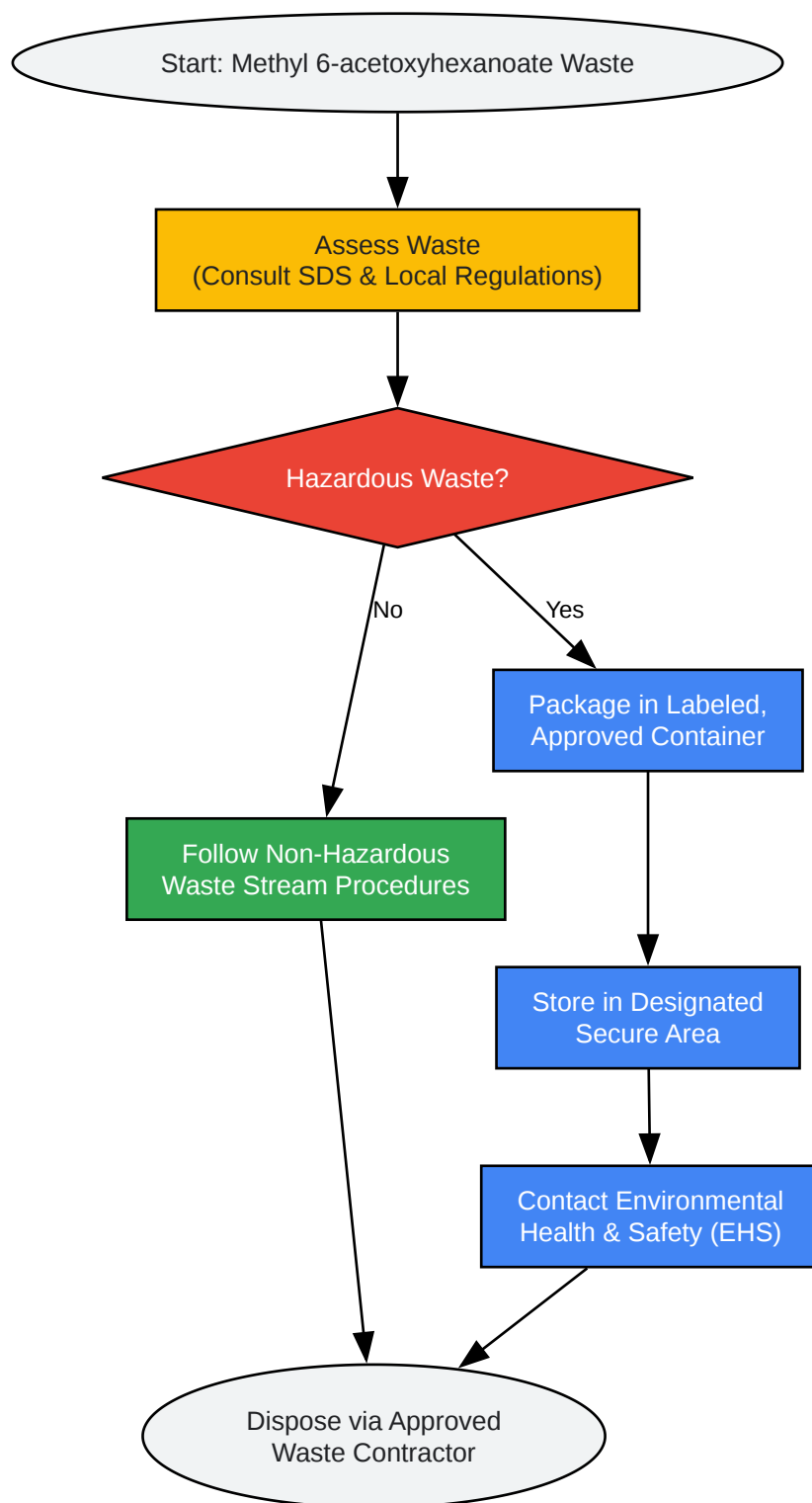
Step-by-Step Disposal Workflow:

- **Waste Classification:** Determine if the **Methyl 6-acetoxyhexanoate** waste is classified as hazardous. This determination should be made in consultation with your institution's Environmental Health and Safety (EHS) department and based on federal, state, and local regulations.
- **Containerization:** Place the waste into a suitable, labeled disposal container.[1] The container must be compatible with the chemical and clearly marked as "Hazardous Waste" (if applicable) with the full chemical name. Do not reuse empty containers; they should be disposed of as unused product.[1]
- **Storage:** Store the waste container in a designated, well-ventilated, and cool area, away from incompatible materials and sources of ignition.
- **Waste Pickup:** Arrange for the collection of the chemical waste by an approved and licensed waste disposal contractor. Your institution's EHS department will typically manage this process.

In the event of a spill, prevent further leakage if it is safe to do so. Absorb the spill with an inert material (e.g., vermiculite, dry sand) and place it into a suitable disposal container.^[1] Ensure the area is well-ventilated.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Methyl 6-acetoxyhexanoate**.



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Caption: Logical workflow for the disposal of **Methyl 6-acetoxyhexanoate**.

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